

Introduction: Understanding tert-Butanol-d10 in the Research Context

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Compound of Interest

Compound Name: *tert-Butanol-d10*

CAS No.: 53001-22-2

Cat. No.: B166771

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Tert-Butanol-d10 ((CD₃)₃COD) is a deuterated isotopic analog of tert-butanol, widely employed by researchers in nuclear magnetic resonance (NMR) spectroscopy and as an internal standard for mass spectrometry analyses.^[1] While its primary utility stems from the replacement of hydrogen with deuterium, its fundamental physical, chemical, and toxicological properties are governed by the parent molecule, tert-butanol. Consequently, a robust understanding of its safety profile is not merely a regulatory formality but a prerequisite for sound scientific practice.

This guide provides a technical framework for the safe handling, storage, and emergency management of **tert-Butanol-d10** in a professional laboratory setting. As a senior application scientist, the causality behind each procedural recommendation is emphasized, ensuring that protocols are not just followed, but understood as a self-validating system of safety and scientific integrity.

Core Hazard Identification and GHS Classification

Tert-Butanol-d10 is classified as a hazardous substance under the Globally Harmonized System (GHS). Its primary dangers are high flammability, acute toxicity upon inhalation, and

serious eye irritation.[2][3] The signal word for this chemical is "Danger".

Flame Exclamation Mark

Table 1: GHS Classification for **tert-Butanol-d10**

Hazard Class	Category	Hazard Statement	Practical Implication
Flammable Liquid	2	H225: Highly flammable liquid and vapour. [2][3]	Vapors can ignite at room temperature from sparks, hot surfaces, or open flames. Vapors are heavier than air and may travel a considerable distance to an ignition source and flash back.[2][3][4]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.[2][3]	Inhalation of vapors may cause respiratory tract irritation and central nervous system effects such as drowsiness, dizziness, headache, and nausea.[2][3][4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation.[2][3]	Direct contact with the liquid or high concentrations of vapor can cause significant eye irritation, redness, and discomfort.[2][4]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation.[2]
[3] H336: May cause drowsiness or dizziness.[2][3] | Affects the respiratory system and central nervous system, reinforcing the need for adequate ventilation or use within a fume hood.[4] |

Critical Physical and Chemical Properties

The safety protocols for a chemical are directly derived from its physical properties. The low flash point of **tert-Butanol-d10** is a critical parameter that dictates many of its handling requirements.

Table 2: Physical and Chemical Data for **tert-Butanol-d10**

Property	Value	Source
CAS Number	53001-22-2	[1][2][5]
Molecular Formula	(CD ₃) ₃ COD	[2]
Molecular Weight	84.18 g/mol	[1][5]
Appearance	Colorless liquid or solid	[1]
Boiling Point	82 °C (179.6 °F)	[1][5]
Melting Point	~25 °C (77 °F)	
Flash Point	11 °C (51.8 °F) (closed cup)	[4]
Density	0.893 g/mL at 25 °C	[1][5]
Vapor Pressure	46 mmHg at 25 °C	[1]
Explosion Limits	2.4% - 8.0% by volume in air	[2][4]

| Solubility | Miscible with water |[2] |

Laboratory Handling and Storage Protocols

Core Directive for Safe Handling

The combination of high flammability and volatility requires stringent controls during handling.

- Control of Ignition Sources: All work must be conducted away from open flames, hot plates, and spark-producing equipment.[4][6] Use only non-sparking tools.[4][6]
- Ventilation: Always handle **tert-Butanol-d10** inside a certified chemical fume hood to minimize inhalation exposure and prevent vapor accumulation.[6]
- Grounding and Bonding: To prevent ignition from static electricity, all metal containers and transfer equipment must be properly grounded and bonded during dispensing.[3][4]
- Personal Hygiene: Avoid contact with skin and eyes.[2] Wash hands thoroughly after handling, even if gloves were worn.[7]

Causality: The Deuterated Solvent Consideration

Beyond standard chemical safety, the isotopic nature of **tert-Butanol-d10** demands specific handling to preserve its chemical integrity. Deuterated solvents are highly hygroscopic (readily absorb moisture from the air).[8][9]

- Why is this critical? Water contamination introduces a significant protonated water ($\text{H}_2\text{O}/\text{HDO}$) signal in ^1H NMR spectra, which can obscure signals from the analyte of interest. Furthermore, the labile deuterium on the hydroxyl group ($-\text{OD}$) can readily exchange with protons from atmospheric water, diminishing the isotopic purity of the solvent and potentially exchanging with labile protons on the sample molecule.[8][10]
- Protocol: To prevent isotopic contamination and moisture absorption, **tert-Butanol-d10** must be handled under a dry, inert atmosphere (e.g., argon or dry nitrogen).[8][11] Use syringes for transfer from septum-sealed bottles and dry glassware thoroughly in an oven before use.[8][9][10]

Storage Integrity

Proper storage is essential for maintaining both safety and solvent quality.

- Location: Store in a dedicated, well-ventilated flammables storage cabinet.[1][4]
- Conditions: Keep containers tightly closed in a cool, dry place away from direct sunlight and heat sources.[2][4]

- Incompatibilities: Segregate from strong oxidizing agents, strong acids, alkali metals, and aluminum, as violent reactions can occur.[\[2\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is non-negotiable and based on a direct risk assessment of the chemical's hazards.

- Eye and Face Protection: Wear chemical safety goggles with side shields, conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[6\]](#) A face shield should be used when there is a significant risk of splashing.[\[2\]](#)
- Skin Protection: Wear a flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile gloves, inspected prior to use).[\[7\]](#)[\[12\]](#) Choose body protection based on the scale of the operation.[\[2\]](#)
- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not required. If engineering controls are insufficient or for large-scale work, a NIOSH/CEN-approved respirator with organic vapor cartridges must be used.[\[2\]](#)[\[7\]](#)

Validated Emergency Procedures

Rapid and correct response during an emergency can significantly mitigate harm.

First Aid Measures

Immediate action is required upon any exposure.

Table 3: First Aid Response Protocol

Exposure Route	Action
Inhalation	Move the person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Remove all contaminated clothing immediately. Flush the skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. [4] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [7]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)[\[7\]](#) |

Fire Response

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[\[2\]](#)[\[4\]](#)[\[7\]](#) A water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself.[\[4\]](#)[\[6\]](#)
- Specific Hazards: The primary hazard is the vapor's ability to form explosive mixtures with air and travel to an ignition source.[\[2\]](#)[\[4\]](#) Containers may explode when heated.[\[4\]](#) Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[7\]](#)

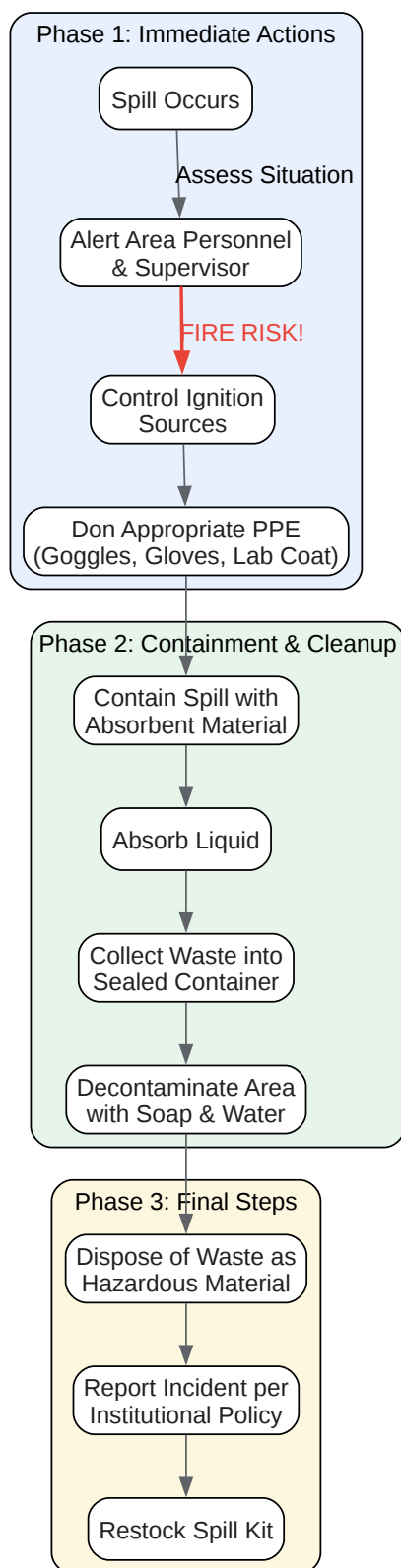
Accidental Release (Spill) Protocol

For a minor spill (a small quantity that can be safely managed by trained lab personnel without risk of fire or significant inhalation):

- Alert & Assess: Alert personnel in the immediate area.[\[13\]](#)
- Control Ignition: Immediately turn off all ignition sources.[\[13\]](#)[\[14\]](#)

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Don PPE: Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[13\]](#)
- Contain & Absorb: Contain the spill using an unreactive absorbent material (e.g., spill pads, vermiculite, or sand).[\[13\]](#)[\[15\]](#) Do not use combustible materials.
- Collect Waste: Carefully scoop the absorbed material into a sealable, properly labeled container for hazardous waste.[\[14\]](#)[\[15\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[16\]](#)
- Dispose: Dispose of all contaminated materials (absorbents, gloves) as hazardous waste according to institutional and local regulations.[\[15\]](#)[\[17\]](#)

A major spill is one that involves a large quantity, is outside of a containment area, presents a significant fire or inhalation risk, or is beyond the comfort level of lab staff to manage. In such cases, evacuate the area immediately, close the doors, alert others, and contact your institution's emergency response team.[\[13\]](#)[\[14\]](#)



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Minor Chemical Spill Response Workflow

Toxicological Profile

The toxicological properties of **tert-Butanol-d10** are considered equivalent to its non-deuterated form.

- Acute Effects: Harmful if inhaled, causing irritation to the respiratory system and eyes.[\[2\]](#)[\[4\]](#) Ingestion and high vapor concentrations can lead to central nervous system depression, with symptoms including dizziness, drowsiness, headache, and incoordination.[\[4\]](#)[\[18\]](#)
- Chronic Effects: Prolonged or repeated exposure may cause skin irritation.[\[4\]](#) There is no evidence to suggest it is a carcinogen according to IARC, NTP, or OSHA.[\[3\]](#)[\[7\]](#)
- Quantitative Data: The oral LD50 in rats is reported as 2743 mg/kg, indicating moderate acute toxicity if swallowed.[\[2\]](#)[\[6\]](#)

Waste Disposal

All **tert-Butanol-d10** waste, including contaminated absorbents, gloves, and empty containers, must be treated as hazardous waste.[\[15\]](#)[\[17\]](#)

- Procedure: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Disposal: Arrange for pickup and disposal through your institution's licensed hazardous waste management program.[\[3\]](#)

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